

Application Note: Quantification of C80-Dolichol in Plant Tissues using LC-MS

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **C80-Dolichol**

Cat. No.: **B15550580**

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Introduction

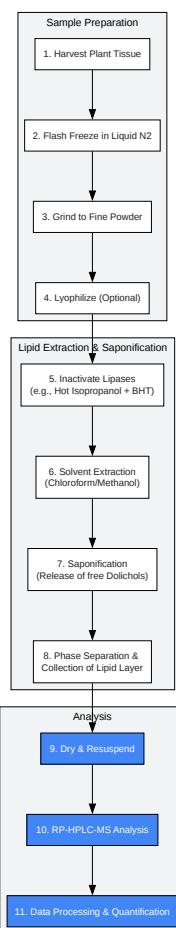
Dolichols are long-chain, unsaturated polyisoprenoid alcohols that play a crucial role in various cellular processes within eukaryotes. In plants, they are essential lipid carriers for the sugars used in protein N-glycosylation, a vital modification affecting protein folding and trafficking in the endoplasmic reticulum. The chain length of dolichols can vary, but in model organisms like *Arabidopsis thaliana*, dolichols with 80 carbon atoms (**C80-Dolichol**) are one of the most abundant and biologically significant forms.^[1] Accurate quantification of **C80-Dolichol** is critical for understanding its role in plant development, stress responses, and overall lipid metabolism.

[1]

This document provides a detailed protocol for the extraction, identification, and quantification of **C80-Dolichol** from plant tissues using High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS), a highly sensitive and selective analytical technique.^{[2][3]}

Experimental Workflow

The overall workflow for the quantification of **C80-Dolichol** from plant tissues is depicted below. The process begins with tissue harvesting and progresses through lipid extraction, sample purification, and final analysis by LC-MS.



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References

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- 2. A Critical Overview of HPLC-MS-Based Lipidomics in Determining Triacylglycerol and Phospholipid in Foods - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]

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